

# Procurement Guide for Isopropylmethyldichlorosilane (CAS No. 18236-89-0)

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## Compound of Interest

Compound Name: Isopropylmethyldichlorosilane

Cat. No.: B100586

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an overview of commercial suppliers for **Isopropylmethyldichlorosilane**, a specialty organosilicon compound. The information herein is compiled from publicly available data to assist in the procurement and initial assessment of this chemical for research and development purposes. **Isopropylmethyldichlorosilane**, also known as dichloro(isopropyl)(methyl)silane, is identified primarily by the CAS number 18236-89-0.<sup>[1][2][3]</sup>

## Chemical Identity

- IUPAC Name: dichloro-methyl-propan-2-ylsilane<sup>[1]</sup>
- Molecular Formula: C<sub>4</sub>H<sub>10</sub>Cl<sub>2</sub>Si<sup>[1][4]</sup>
- Molecular Weight: 157.11 g/mol <sup>[1]</sup>
- Primary CAS Number: 18236-89-0<sup>[1][2][3]</sup>

## Commercial Suppliers and Product Specifications

The following table summarizes key data for several commercial suppliers of **Isopropylmethyldichlorosilane**. Purity levels and available quantities are subject to change

and should be confirmed directly with the supplier.

Supplier	CAS Number	Product Name/Synonyms	Purity	Notes / Available Quantities
Alfa Chemistry	18236-89-0	Isopropylmethyldichlorosilane	97%	Offers various quantities for research purposes, such as 10 g and 100 g. <a href="#">[1]</a>
Sigma-Aldrich	18236-89-0	Dichloro(isopropyl)(methyl)silane	95%	Distributed via AA BLOCKS, INC. <a href="#">[3]</a>
Aaron Chemicals	18236-89-0	Dichloro(isopropyl)(methyl)silane	Not Specified	Provides a wide range of quantities from milligrams to kilograms. <a href="#">[4]</a>
Parchem	5926-38-5	Isopropylmethyldichlorosilane	Not Specified	Supplies specialty chemicals and offers various packaging options. <a href="#">[5]</a> Note: Lists an alternative CAS number.
ChemExpress	18236-89-0	Dichloro(isopropyl)(methyl)silane	Not Specified	Available in quantities starting from 100 mg. <a href="#">[6]</a>

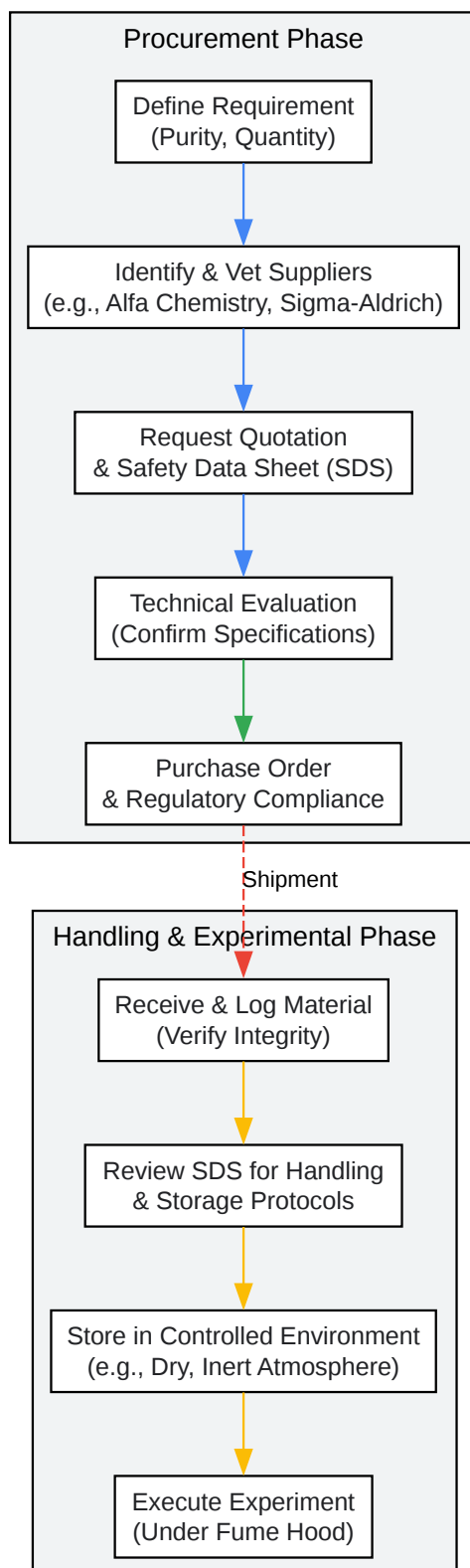
## Experimental Protocols and Handling

Detailed experimental protocols for the application of **Isopropylmethyldichlorosilane** are specific to the synthetic procedure being undertaken and are not provided by commercial suppliers. Researchers should develop methodologies based on established chemical literature for similar organosilane compounds.

For handling and safety, it is imperative to consult the Safety Data Sheet (SDS) provided by the supplier. As a dichlorosilane, this compound is expected to be corrosive and moisture-sensitive. Standard laboratory procedures for handling reactive and corrosive chemicals should be strictly followed. This includes the use of personal protective equipment (PPE) such as gloves and safety glasses, and working in a well-ventilated fume hood.

## Logical Workflow for Procurement and Use

The procurement of specialty chemicals like **Isopropylmethyldichlorosilane** for a research and development setting involves a structured process to ensure safety, compliance, and suitability for the intended application. The diagram below illustrates a typical workflow from initial identification to experimental use.



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Caption: Workflow for procuring and handling **Isopropylmethyldichlorosilane**.

Disclaimer: The information provided is for informational purposes only and does not constitute an endorsement of any particular supplier. It is the responsibility of the user to ensure that all procurement, handling, and use of this chemical complies with institutional and governmental regulations.

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